

An In-depth Technical Guide to the Biochemical Properties of S-methylmethionine Sulfonium

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Compound of Interest

Compound Name: *DL-Methionine methylsulfonium chloride*

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Abstract

S-methylmethionine sulfonium (SMMS), colloquially known as Vitamin U, is a naturally occurring derivative of the amino acid methionine.[1][2] Predominantly found in plant sources, particularly those of the Brassica genus, SMMS has garnered significant interest for its therapeutic properties, including its well-documented anti-ulcerogenic effects.[2][3][4] This technical guide provides a comprehensive overview of the core biochemical properties of SMMS, with a focus on its chemical characteristics, metabolic pathways, and physiological roles. Detailed experimental protocols for key analytical methods and structured quantitative data are presented to facilitate further research and development. Additionally, key signaling pathways and experimental workflows are visualized using the DOT language to provide clear, logical representations.

Chemical and Physical Properties

S-methylmethionine sulfonium is a positively charged sulfonium compound. Its chemical identity and physical characteristics are summarized in the table below. The chloride salt of SMMS is a common form used in research and supplements.[5][6] It is a white crystalline powder, soluble in water and alcohol.[6][7]

Property	Value	Reference
IUPAC Name	--INVALID-LINK--sulfonium	[1]
Other Names	S-Methyl-L-methionine, Vitamin U, MMSC	[1][3][5]
Chemical Formula	C ₆ H ₁₄ NO ₂ S ⁺	[1]
Molar Mass	164.243 g/mol	[1]
Melting Point	134 °C (273 °F; 407 K) (chloride salt, decomposes)	[1]
Solubility	Soluble in water and alcohol	[6][7]
Appearance	White to off-white solid/powder	[5][6][7]
CAS Number	1115-84-0 (L-form chloride)	[8]

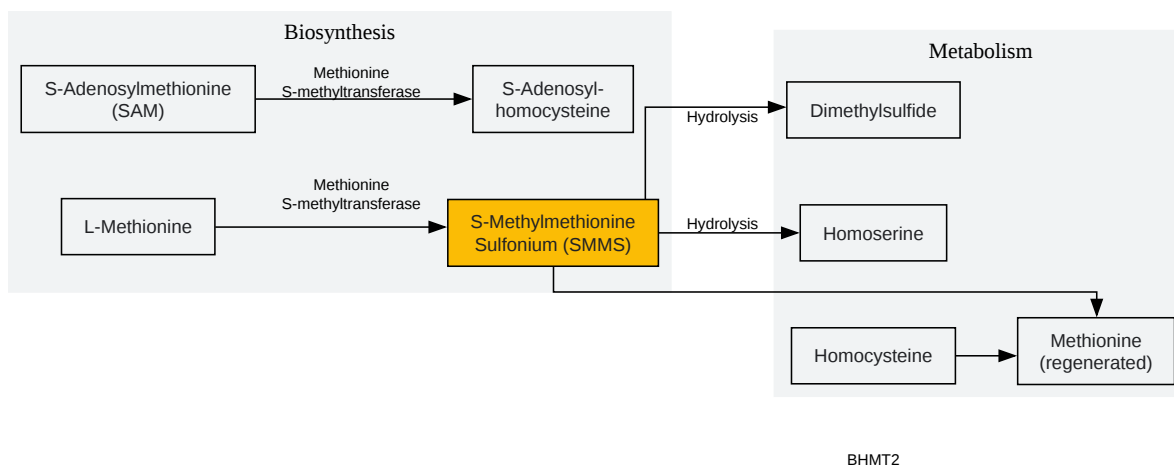
Biosynthesis and Metabolism

The biochemical journey of S-methylmethionine sulfonium begins with its synthesis from L-methionine and S-adenosylmethionine (SAM), a reaction catalyzed by the enzyme methionine S-methyltransferase.[1] SMMS then plays a crucial role as an intermediate in various metabolic pathways.[1]

Two primary metabolic fates of SMMS have been identified in animals:

- **Remethylation of Homocysteine:** SMMS serves as a methyl group donor for the conversion of homocysteine back to methionine.[5] This reaction is catalyzed by the enzyme betaine-homocysteine S-methyltransferase 2 (BHMT2).[9]
- **Enzymatic Hydrolysis:** SMMS can be hydrolyzed to produce dimethylsulfide and homoserine.[5]

The metabolism of SMMS is particularly active in the liver and kidneys.[5]



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Figure 1: Biosynthesis and major metabolic pathways of S-methylmethionine sulfonium.

Quantitative Data

Concentration in Plant Sources

S-methylmethionine sulfonium is abundant in a variety of plant-based foods. The concentrations can vary significantly depending on the plant species and preparation methods.

Plant Source	Concentration (mg/kg or mg/100g)	Reference
Cabbage	53-104 mg/100g	[10]
Celery	176 mg/kg	[11]
Kohlrabi	81-110 mg/100g	[10]
Leeks	66-75 mg/100g	[10]
Tomatoes (fresh)	2.8 mg/kg	[11]
Turnip	51-72 mg/100g	[10]

Enzyme Kinetics

The kinetic properties of the enzymes involved in SMMS metabolism are crucial for understanding its physiological effects.

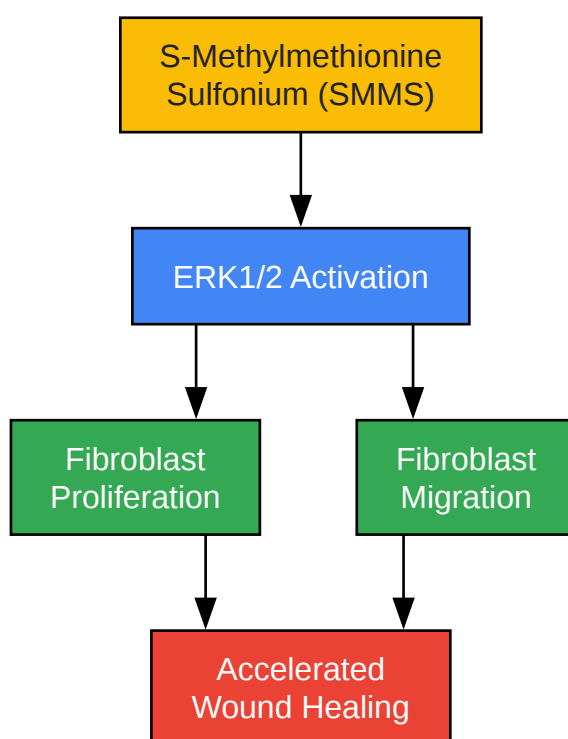
Enzyme	Substrate	K _m	V _{max}	Reference
Betaine-homocysteine S-methyltransferase 2 (BHMT2)	S-methylmethionine	0.94 mM	Not Reported	[12]
Methionine S-methyltransferase	S-adenosyl-L-methionine	8.62 μM	Not Reported	[5]
Methionine S-methyltransferase	L-methionine	Not Reported	Not Reported	

Physiological Roles and Signaling Pathways

S-methylmethionine sulfonium exerts a range of physiological effects, many of which are linked to specific cellular signaling pathways.

Wound Healing and Fibroblast Activation

SMMS has been shown to accelerate wound healing by promoting the proliferation and migration of human dermal fibroblasts.[7] This effect is mediated through the activation of the ERK1/2 signaling pathway.[7]

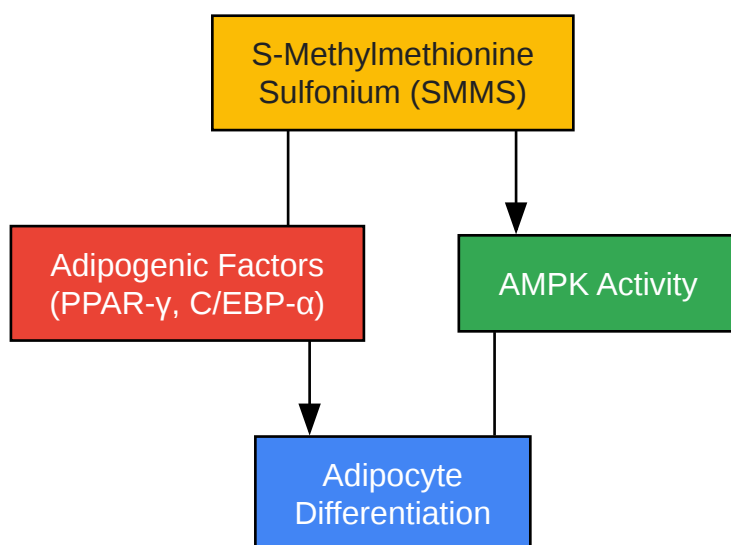


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Figure 2: Signaling pathway of SMMS in promoting wound healing.

Adipocyte Differentiation

SMMS has an inhibitory effect on the differentiation of pre-adipocyte cell lines.[13] This is achieved through the downregulation of adipogenic factors and the upregulation of AMP-activated protein kinase (AMPK) activity.[13]



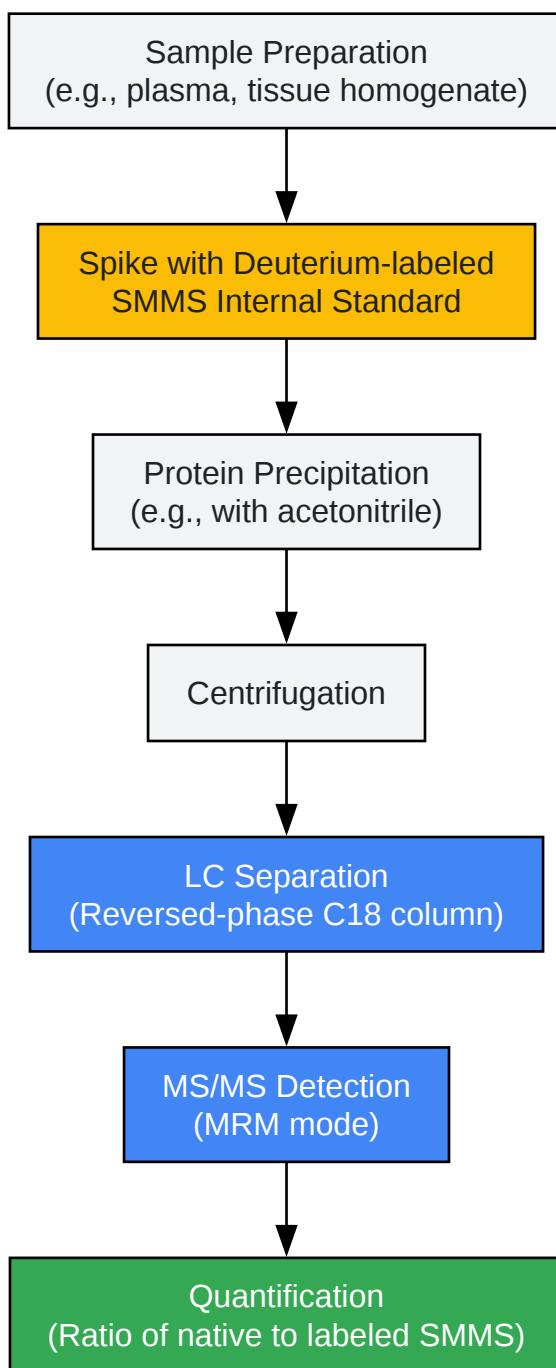
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Figure 3: SMMS-mediated inhibition of adipocyte differentiation.

Experimental Protocols

Quantification of S-methylmethionine sulfonium by LC-MS/MS

This protocol outlines a stable isotope dilution assay for the quantification of SMMS in biological samples, adapted from established methods.^{[11][14]}



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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. Evaluation of Oxidative Stress in Biological Samples Using the Thiobarbituric Acid Reactive Substances Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Thiobarbituric acid reactive substances (TBARS) Assay [protocols.io]
- 4. assaygenie.com [assaygenie.com]
- 5. The kinetic mechanism of S-adenosyl-L-methionine: glutamylmethyletransferase from Salmonella typhimurium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 2.7. Na, K-ATPase activity assay [bio-protocol.org]
- 7. Lipid Peroxidation (TBARS) in Biological Samples | Springer Nature Experiments [experiments.springernature.com]
- 8. cellbiolabs.com [cellbiolabs.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. znaturforsch.com [znaturforsch.com]
- 11. Betaine-Homocysteine S-Methyltransferase-2 Is an S-Methylmethionine-Homocysteine Methyltransferase - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Betaine-homocysteine S-methyltransferase-2 is an S-methylmethionine-homocysteine methyltransferase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Quantitation of S-methylmethionine in raw vegetables and green malt by a stable isotope dilution assay using LC-MS/MS: comparison with dimethyl sulfide formation after heat treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
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